

Citronellyl formate chemical properties and structure

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Compound of Interest

Compound Name: Citronellyl formate

Cat. No.: B3431934

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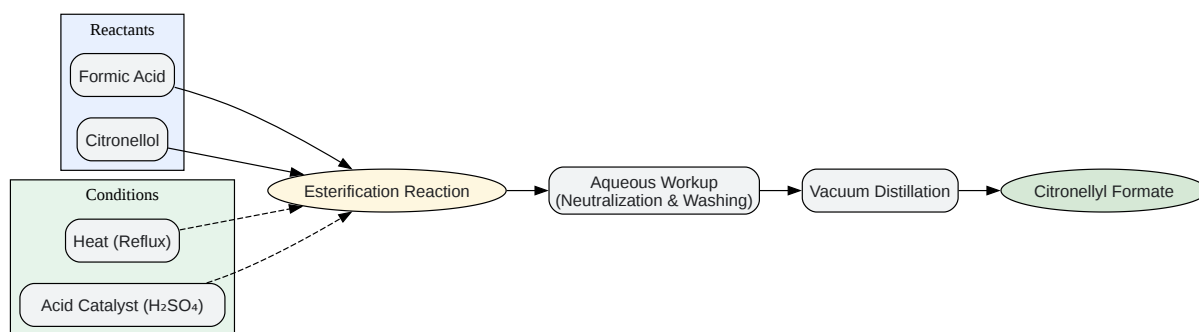
An In-Depth Technical Guide to **Citronellyl Formate**: Chemical Properties, Structure, and Applications

Introduction

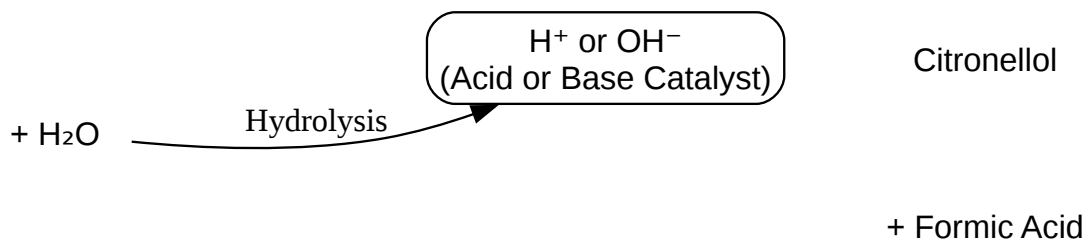
Citronellyl formate (CAS No. 105-85-1) is a monoterpenoid and a carboxylic ester of significant interest in the fields of fragrance, flavor, and synthetic chemistry.[1][2] As the formate ester of citronellol, it possesses a distinct and powerful olfactory profile, characterized by fresh, rosy, and fruity notes with green, leafy undertones.[3][4] This aromatic chemical is found naturally in several essential oils, most notably geranium oil, where it can constitute up to 12% of the oil's composition, as well as in the oils of plants like the Bourbon rose and Mexican cypress.[5][6] Its unique scent profile and stability make it a valuable component in fine fragrances, personal care products, and as a flavoring agent.[7][8] This guide provides a comprehensive technical overview of its chemical structure, physicochemical properties, synthesis, reactivity, and applications for researchers and industry professionals.

Chemical Structure and Stereochemistry

Citronellyl formate, systematically named 3,7-dimethyloct-6-en-1-yl formate, is a C11 isoprenoid.[1] The structure features a ten-carbon backbone derived from citronellol, with a formate group ester-linked to the primary alcohol. An asymmetric carbon at the C3 position results in the existence of stereoisomers, though the racemic mixture is most commonly used in commercial applications.[5]



Citronellyl Formate



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References

- 1. Citronellyl formate | C₁₁H₂₀O₂ | CID 7778 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. hmdb.ca [hmdb.ca]
- 3. fraterworks.com [fraterworks.com]
- 4. CITRONELLYL FORMATE | 105-85-1 [chemicalbook.com]
- 5. ScenTree - Citronellyl formate (CAS N° 105-85-1) [scentree.co]
- 6. foreverest.net [foreverest.net]
- 7. chemimpex.com [chemimpex.com]
- 8. Citronellyl Formate MBA: Aromatic Specialty - Arogreen [arogreen.com]
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